

# Application of Cyclododecyl Acetate in Fragrance Chemistry: Notes and Protocols

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## Compound of Interest

Compound Name: Cyclododecen-1-yl acetate

Cat. No.: B15373661

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Disclaimer: Information regarding the specific applications of **Cyclododecen-1-yl acetate** in fragrance and flavor chemistry is not readily available in the public domain. This document provides detailed information on its saturated analogue, Cyclododecyl acetate (CAS 6221-92-7), a recognized fragrance ingredient with a well-documented olfactory profile.

## Application Notes

Cyclododecyl acetate is a synthetic macrocyclic ester that serves as a versatile and valuable component in modern perfumery. Its large molecular structure confers low volatility, making it an excellent base note that contributes to the tenacity and overall character of a fragrance.

**Odor Profile:** The olfactory profile of Cyclododecyl acetate is complex and multifaceted. It is primarily characterized by a waxy scent, which is complemented by distinct smoky, metallic, and green nuances[1]. Further analysis of its scent profile reveals additional layers, including fruity, woody, floral, sweet, fatty, and musky notes[2]. This intricate aroma allows it to be used in a wide array of fragrance compositions.

### Applications in Fragrance Formulations:

- **Modifier in Woody and Amber Accords:** The inherent smoky and woody facets of Cyclododecyl acetate make it an ideal ingredient for adding depth and complexity to woody and amber fragrances.

- **Enhancer for Floral and Fruity Compositions:** Its subtle fruity and floral undertones can be used to enhance and provide a contemporary twist to traditional floral and fruity scents.
- **Creation of Niche and Abstract Fragrances:** The metallic and waxy characteristics are particularly useful in crafting avant-garde and abstract perfumes.
- **Fixative Properties:** Due to its low volatility, Cyclododecyl acetate can function as a fixative, helping to prolong the presence of more volatile top and middle notes in a fragrance.

Flavor Applications: Cyclododecyl acetate is not recommended for use in flavor formulations[1].

## Quantitative Data

The following table provides a summary of the key physicochemical properties of Cyclododecyl acetate.

Property	Value
CAS Number	6221-92-7[1][2]
Molecular Formula	C <sub>14</sub> H <sub>26</sub> O <sub>2</sub> [2]
Molecular Weight	226.35 g/mol [2]
Assay Purity	95.00 to 100.00%[1]
Boiling Point (estimated)	282.00 to 283.00 °C @ 760.00 mm Hg[1]
Flash Point (estimated)	263.00 °F (128.40 °C)[1]
logP (o/w) (estimated)	5.410[1]
Vapor Pressure (estimated)	0.003000 mmHg @ 25.00 °C[1]
Solubility	Soluble in alcohol; Insoluble in water[1]

## Experimental Protocols

### Protocol 1: Synthesis of Cyclododecyl Acetate

This protocol details a standard laboratory procedure for the synthesis of Cyclododecyl acetate through the esterification of Cyclododecanol.

#### Materials:

- Cyclododecanol
- Acetic anhydride
- Pyridine (catalyst)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for reflux and extraction

#### Procedure:

- Dissolve Cyclododecanol in an excess of acetic anhydride in a round-bottom flask.
- Add a catalytic amount of pyridine to the mixture.
- Heat the mixture to reflux for 4-6 hours using a heating mantle and a reflux condenser.
- After cooling to room temperature, transfer the mixture to a separatory funnel containing diethyl ether.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize any unreacted acetic anhydride and the pyridine catalyst.
- Perform subsequent washes with water and brine.
- Dry the organic layer with anhydrous magnesium sulfate.
- Filter the solution and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purify the crude Cyclododecyl acetate via vacuum distillation.

## Protocol 2: Olfactory Evaluation in a Fragrance Accord

This protocol outlines a method for the sensory evaluation of Cyclododecyl acetate within a simple fragrance base.

Materials:

- 10% solution of Cyclododecyl acetate in dipropylene glycol (DPG)
- 10% solution of Iso E Super in DPG
- 10% solution of Hedione in DPG
- 50% solution of Galaxolide in DPG
- Perfumer's grade ethanol
- Glass beakers, pipettes, and fragrance blotters

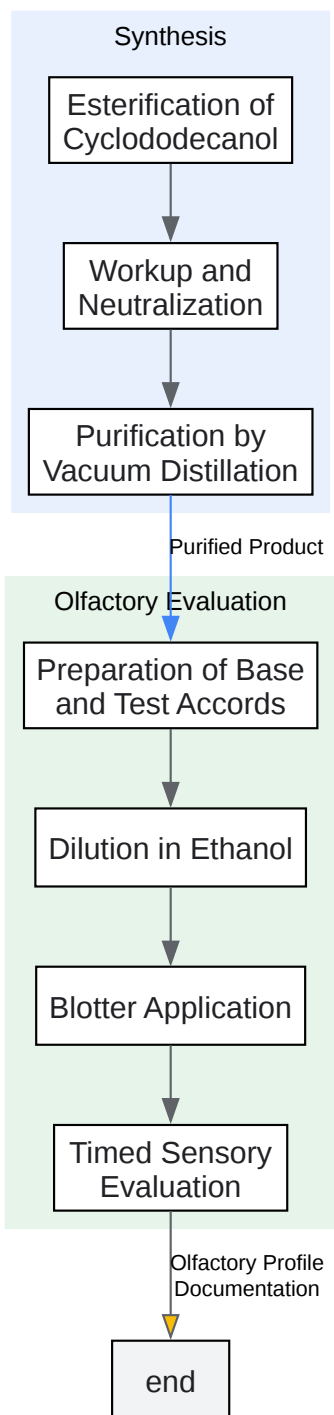
Procedure:

- Preparation of a Base Accord: Create a simple woody-musk fragrance base by combining:
  - Iso E Super: 4 parts
  - Hedione: 2 parts
  - Galaxolide: 1 part
- Preparation of the Test Accord: To the base accord, add Cyclododecyl acetate to create the test sample:
  - Base Accord: 7 parts
  - Cyclododecyl acetate solution: 1 part
- Dilution: Prepare a 20% dilution of both the base accord and the test accord in perfumer's grade ethanol.

- Sensory Evaluation:
  - Dip separate, labeled fragrance blotters into each of the diluted accords.
  - Evaluate the initial scent (top notes), the scent after 30 minutes (heart notes), and the scent after 4 hours (base notes).
  - Document the olfactory contribution of Cyclododecyl acetate by comparing the test blotter to the control (base accord), noting any changes in character, intensity, and longevity.

## Visualizations

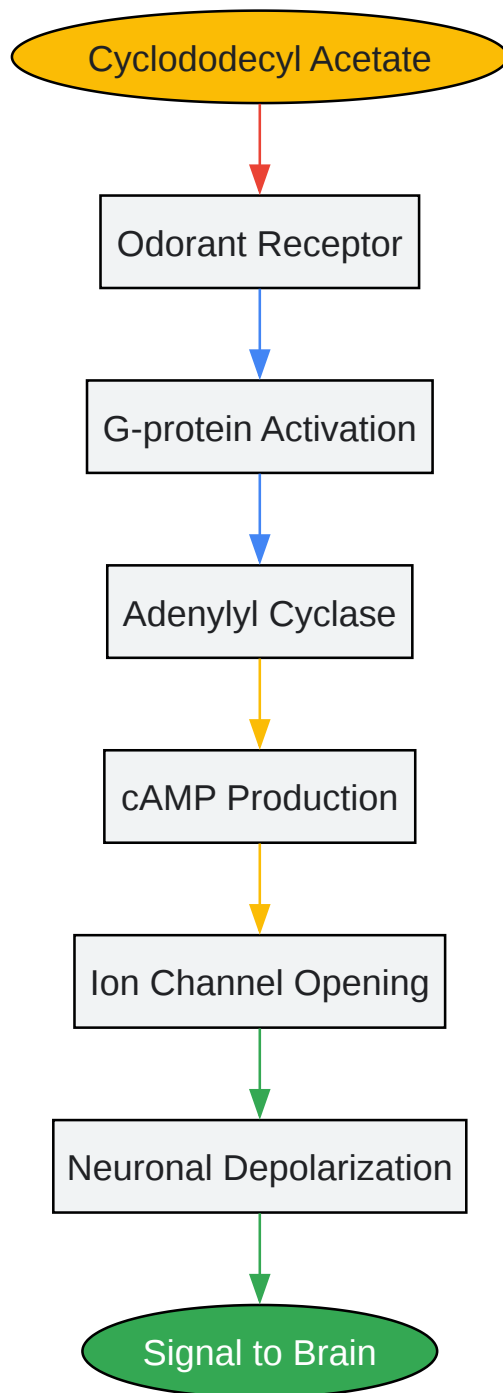
## Experimental Workflow: Synthesis and Evaluation of Cyclododecyl Acetate



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Caption: Workflow for the synthesis and olfactory evaluation of Cyclododecyl acetate.

## Generalized Odorant Signaling Pathway

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## References

- 1. cyclododecyl acetate, 6221-92-7 [thegoodscentcompany.com]
- 2. scent.vn [scent.vn]
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